

Molecular weight and formula of Pentadecanoic acid-d2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentadecanoic acid-d2

Cat. No.: B15570794

[Get Quote](#)

A Technical Guide to Pentadecanoic Acid-d2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Pentadecanoic acid-d2**, a deuterated form of pentadecanoic acid. This document consolidates key chemical and physical data, explores its applications in research, and presents a conceptual framework for its use in experimental settings.

Core Compound Data

Pentadecanoic acid-d2 is the deuterium-labeled version of pentadecanoic acid, a 15-carbon saturated fatty acid.^[1] The incorporation of deuterium, a stable heavy isotope of hydrogen, makes it a valuable tool in various research applications, particularly in pharmacokinetic and metabolic studies.^[1]

Physicochemical Properties

The fundamental properties of **Pentadecanoic acid-d2** are summarized below, with a comparison to its non-deuterated counterpart.

Property	Pentadecanoic Acid-d2	Pentadecanoic Acid
Molecular Formula	C15H28D2O	C15H30O2[2][3][4][5][6][7]
Molecular Weight	244.41 g/mol [1]	242.40 g/mol [4][8]
Exact Mass	244.23700 u[1]	242.22458 u

Applications in Research and Development

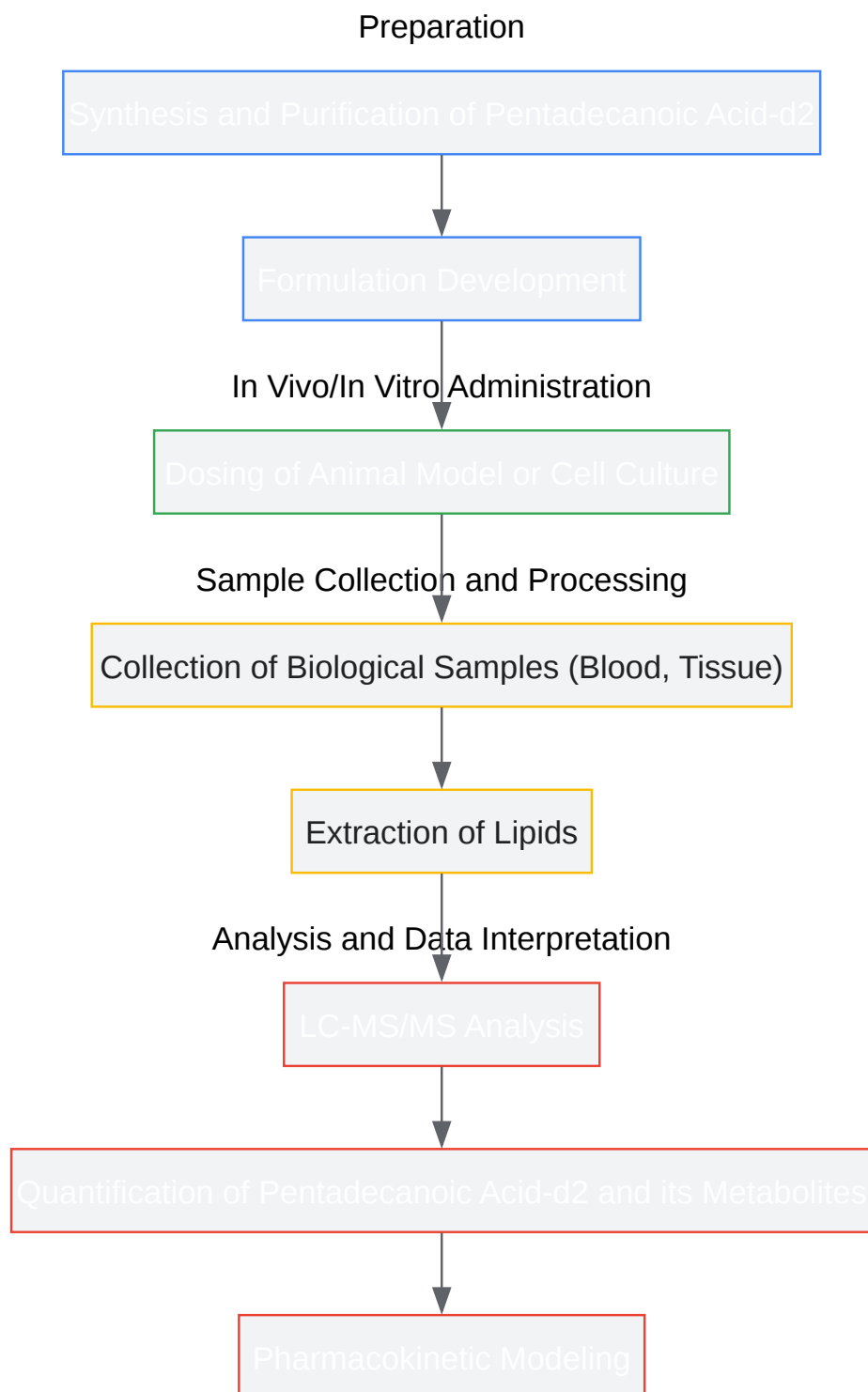
Deuterated compounds like **Pentadecanoic acid-d2** are primarily utilized as tracers and internal standards in analytical chemistry. The slight increase in mass due to the deuterium atoms allows for its differentiation from the endogenous, non-deuterated form in mass spectrometry-based analyses. This is critical for accurate quantification in complex biological matrices.

Pentadecanoic acid itself is naturally found in trace amounts in dairy products and is being investigated for its potential health benefits, including its role in metabolic health, anti-inflammatory pathways, and cellular function.[3][9]

Conceptual Experimental Workflow

The following diagram illustrates a typical workflow for the application of **Pentadecanoic acid-d2** in a research context, such as a pharmacokinetic study.

Conceptual Workflow: Pentadecanoic Acid-d2 in Pharmacokinetic Studies

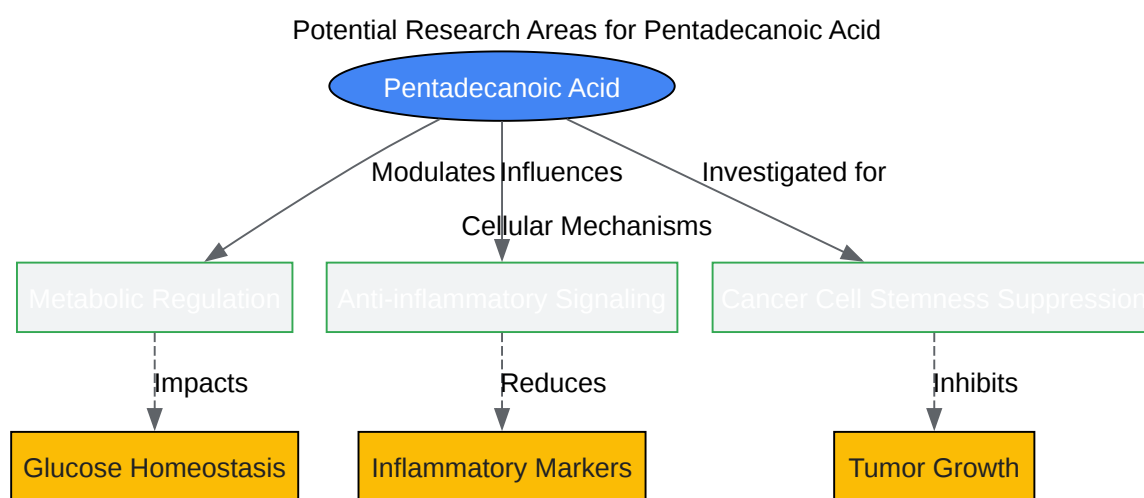


[Click to download full resolution via product page](#)

Workflow for utilizing **Pentadecanoic Acid-d2**.

Potential Signaling Pathways of Interest

While specific signaling pathways for **Pentadecanoic acid-d2** are not established, research on its non-deuterated form suggests interactions with pathways related to metabolism and inflammation. The diagram below conceptualizes these potential areas of investigation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentadecanoic acid-d2 | CAS#:64118-45-2 | Chemsrce [chemsrc.com]
- 2. larodan.com [larodan.com]
- 3. Pentadecanoic Acid (1002-84-2) | Reliable Chemical Trader [chemicalbull.com]
- 4. Pentadecanoic Acid | C15H30O2 | CID 13849 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. Pentadecanoic acid [webbook.nist.gov]
- 6. Pentadecylic acid - Wikipedia [en.wikipedia.org]
- 7. Pentadecanoic acid synthesis - chemicalbook [chemicalbook.com]
- 8. nmppdb.com.ng [nmppdb.com.ng]
- 9. droracle.ai [droracle.ai]
- To cite this document: BenchChem. [Molecular weight and formula of Pentadecanoic acid-d2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15570794#molecular-weight-and-formula-of-pentadecanoic-acid-d2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com